

# Safeguarding Your Research: A Guide to Handling Ifenprodil

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## Compound of Interest

Compound Name: *Ifenprodil*

Cat. No.: *B1662929*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Ifenprodil**, a noncompetitive NMDA receptor antagonist. Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Ifenprodil** presents several hazards that necessitate the use of appropriate personal protective equipment. The compound is harmful if swallowed, comes into contact with skin, or is inhaled. [1][2] It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.[1][2] Therefore, a comprehensive PPE strategy is essential.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).	To prevent skin contact and absorption.[2][3]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash-prone activities.	To protect against eye irritation from dust or splashes.[2][3][4]
Skin and Body Protection	A lab coat or protective suit is necessary. For tasks with a higher risk of exposure, a long-sleeved, disposable gown with tight-fitting cuffs that closes in the back is recommended.	To prevent skin contact and contamination of personal clothing.[2][3][5]
Respiratory Protection	In cases of brief exposure or low pollution, a respiratory filter device should be used. For more intensive or prolonged exposure, or when engineering controls are insufficient, a full-face respirator is advised.	To prevent respiratory tract irritation from dust or aerosols. [1][2][4]

## Operational and Disposal Plans

Proper handling, storage, and disposal procedures are critical for maintaining a safe laboratory environment and ensuring the integrity of the compound.

### Handling Procedures:

- Ventilation: Always handle **Ifenprodil** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[2][6]
- Avoid Dust Formation: Take care to avoid the formation of dust and aerosols during handling. [2][3]

- Hygiene Practices: Do not eat, drink, or smoke in areas where **Ifenprodil** is handled. Wash hands thoroughly after handling the compound.[\[2\]](#)[\[3\]](#)
- Spill Management: In the event of a spill, evacuate personnel to a safe area. Use appropriate PPE and absorb the spill with an inert material like diatomite. Decontaminate the surface by scrubbing with alcohol and dispose of the contaminated material in accordance with local regulations.[\[2\]](#)[\[6\]](#)

#### Storage:

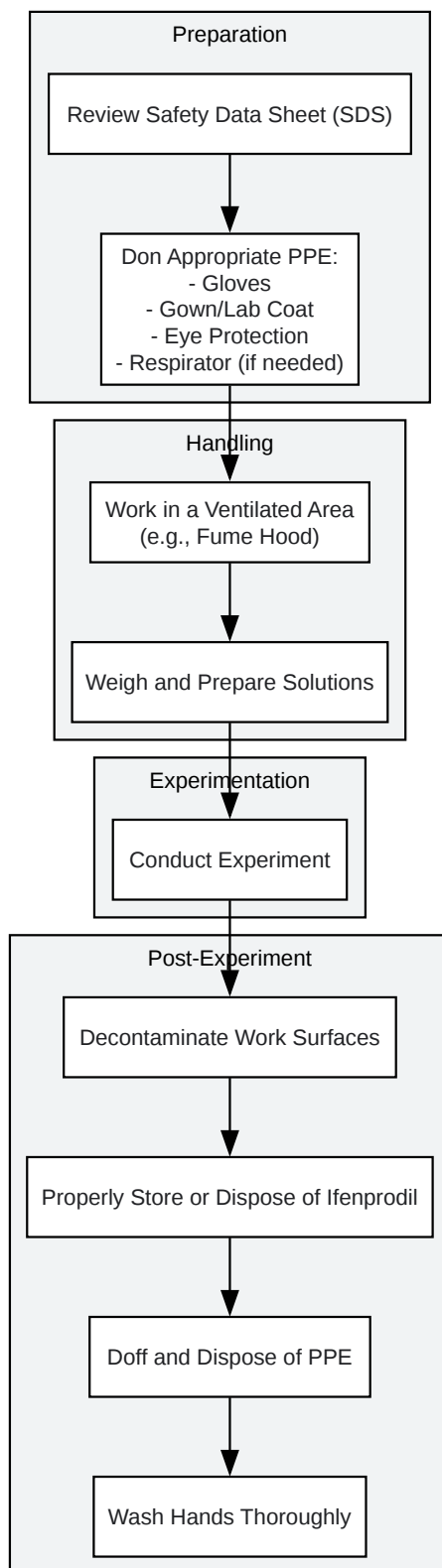
- Container: Keep the container tightly sealed to prevent contamination and exposure.[\[1\]](#)[\[2\]](#)
- Conditions: Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[2\]](#)[\[6\]](#)
- Temperature: For long-term storage of the powder, a temperature of -20°C is recommended. [\[6\]](#) **Ifenprodil** is stable for at least four years when stored at -20°C.[\[7\]](#)

#### Disposal:

- Regulatory Compliance: Dispose of **Ifenprodil** and its containers in accordance with all applicable local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- General Guidance: For disposal of small quantities, the following steps can be taken if permitted by local regulations:
  - Remove the drug from its original container.
  - Mix the medicine with an undesirable substance such as used coffee grounds or cat litter. Do not crush tablets or capsules.
  - Place the mixture in a sealed plastic bag.
  - Dispose of the sealed bag in the household trash.[\[8\]](#)

## Experimental Workflow for Handling Ifenprodil

The following diagram outlines the logical workflow for safely handling **Ifenprodil** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Ifenprodil**.

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